

Preparation of Org-24598 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Org-24598

Cat. No.: B15619206

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Org-24598** in dimethyl sulfoxide (DMSO). **Org-24598** is a potent and selective inhibitor of the glial glycine transporter 1 (GlyT1b), with an IC₅₀ of 6.9 nM. It is a valuable tool for research in areas such as schizophrenia and other neurological disorders.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Adherence to proper preparation and storage techniques is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Compound Data and Properties

A summary of the key quantitative data for **Org-24598** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	367.36 g/mol	
Formula	C ₁₉ H ₂₀ F ₃ NO ₃	
Purity	≥98% (HPLC)	[4]
Appearance	White to off-white solid	[4]
Solubility in DMSO	Up to 100 mM	
Storage (Solid)	2-8°C	[4]
Storage (Stock Solution)	-20°C (1 month) or -80°C (6 months)	[5]

Experimental Protocols

Materials

- **Org-24598** powder
- Anhydrous or molecular sieves-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol 1: Preparation of a High-Concentration (e.g., 50 mM) **Org-24598** Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution that can be used for subsequent dilutions.

- **Pre-weighing Preparation:** Before opening, bring the vial of **Org-24598** powder to room temperature to prevent condensation of moisture on the compound.

- **Weighing:** On a calibrated analytical balance, carefully weigh the desired amount of **Org-24598** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 18.37 mg of **Org-24598** (Calculation: $50 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 367.36 \text{ g/mol} * 1000 \text{ mg/g} * 1 \text{ mL} = 18.37 \text{ mg}$).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Org-24598**. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5]

Protocol 2: Preparation of Working Solutions for In Vitro and In Vivo Studies

Working solutions are typically prepared by diluting the high-concentration DMSO stock solution into an appropriate aqueous buffer or cell culture medium.

For In Vitro Cell-Based Assays:

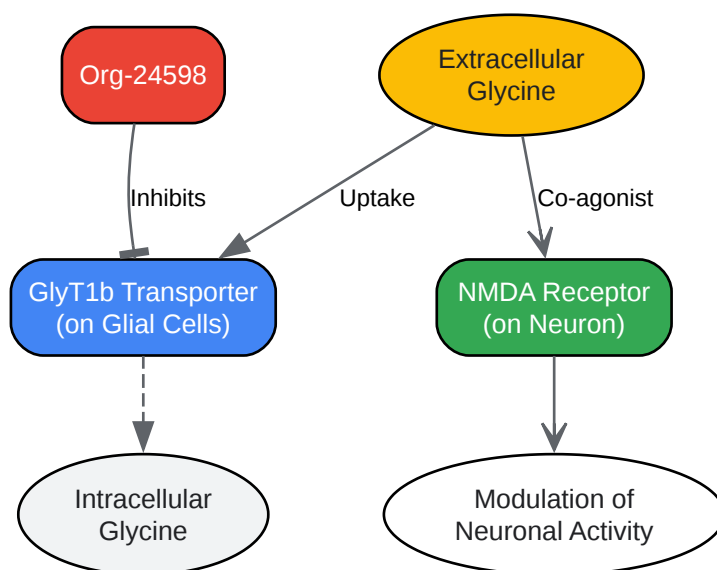
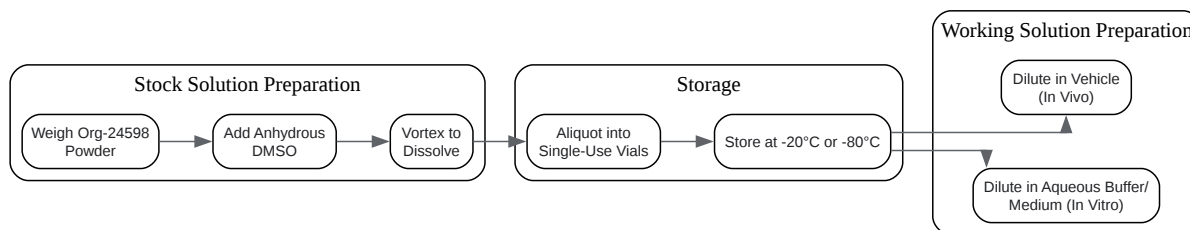
- **Determine Final DMSO Concentration:** To avoid cellular toxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%.^[5]
- **Serial Dilution:** Perform serial dilutions of the DMSO stock solution in the desired aqueous buffer or cell culture medium to achieve the final working concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- **Control Preparation:** Prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

For In Vivo Animal Studies:

- **Vehicle Selection:** A common vehicle for administering **Org-24598** in vivo is saline containing a small percentage of DMSO. For example, a solution of 0.1% DMSO in saline has been used.^{[3][6]}
- **Dilution:** Dilute the DMSO stock solution into the chosen sterile vehicle to the desired final concentration for administration. Ensure the final DMSO concentration is minimized to reduce potential toxicity to the animal.
- **Administration:** The route of administration (e.g., intraperitoneal) will depend on the specific experimental design.

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing **Org-24598** stock solutions and the signaling pathway it targets.



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- 2. [PDF] Org24598, a Selective Glycine Transporter 1 (GlyT1) Inhibitor, Reverses Object Recognition and Spatial Memory Impairments Following Binge-like Ethanol Exposure in Rats

| [Semantic Scholar \[semanticscholar.org\]](#)

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